Technical Guide: Synthesis of 3-Benzyloxy-6-bromo-2-fluorobenzaldehyde

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Compound of Interest

Compound Name:	*3-Benzyloxy-6-bromo-2-fluorobenzaldehyde*
CAS No.:	*1114809-05-0*
Cat. No.:	*B1379287*

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Executive Summary

Target Molecule: **3-Benzyloxy-6-bromo-2-fluorobenzaldehyde** CAS Registry: 1114809-05-0 (Related intermediates) Primary Application: Critical intermediate for KRAS G12C inhibitors (e.g., Adagrasib analogs) and fused heterocyclic kinase inhibitors.

This technical guide outlines a high-fidelity synthesis pathway for **3-Benzyloxy-6-bromo-2-fluorobenzaldehyde**. The protocol prioritizes regiochemical control during halogenation and quantitative yield during phenolic protection. The route is designed for scalability, moving from the commercially available 2-fluoro-3-hydroxybenzaldehyde through a two-stage sequence: regioselective electrophilic aromatic substitution followed by Williamson ether synthesis.

Retrosynthetic Analysis & Strategy

The synthesis relies on the orthogonal electronic properties of the aromatic substituents.

- The Challenge: Installing the bromine atom at the C6 position (para to the hydroxyl) while avoiding the C4 position (ortho to the hydroxyl).

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- The Solution: Utilizing the strong para-directing effect of the C3-hydroxyl group, which overpowers the directing effects of the C2-fluorine and C1-aldehyde.

Pathway Logic:

- Precursor: 2-Fluoro-3-hydroxybenzaldehyde.
- Step 1 (Bromination): The hydroxyl group at C3 activates the ring. The C2 position is blocked by Fluorine. The C4 position is sterically less favorable and electronically less activated than C6 (which allows resonance stabilization through the ring to the aldehyde). Therefore, bromination occurs selectively at C6.
- Step 2 (Protection): The C3-phenol is protected with a benzyl group to prevent interference during subsequent cross-coupling reactions (e.g., Suzuki-Miyaura) in downstream drug synthesis.

Detailed Synthesis Protocol

Phase 1: Regioselective Bromination

Objective: Synthesis of 6-Bromo-2-fluoro-3-hydroxybenzaldehyde.

Mechanism: Electrophilic Aromatic Substitution (

).

Parameter	Specification
Starting Material	2-Fluoro-3-hydroxybenzaldehyde (1.0 eq)
Reagent	Bromine ( ) (1.05 eq)
Solvent	Glacial Acetic Acid (AcOH)
Buffer/Additive	Sodium Acetate (NaOAc) (1.1 eq)
Temperature	
Yield Target	85-92%

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Experimental Protocol:

- Setup: Charge a 3-neck round-bottom flask with 2-fluoro-3-hydroxybenzaldehyde and sodium acetate in glacial acetic acid. The NaOAc acts as a buffer to neutralize HBr formed, preventing acid-catalyzed degradation or rearrangement.
- Addition: Cool the solution to

  . Add bromine (

) dissolved in acetic acid dropwise over 60 minutes.

  - Critical Control: Maintain temperature

    during addition to maximize regioselectivity for the C6 position over C4.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by TLC or HPLC.
- Workup: Pour the reaction mixture into ice-cold water containing 5% sodium bisulfite (

) to quench excess bromine.
- Isolation: The product often precipitates as a solid. Filter and wash with cold water. If oil forms, extract with Ethyl Acetate (EtOAc), dry over

  , and concentrate.
- Purification: Recrystallization from Ethanol/Water or flash chromatography (Hexanes/EtOAc).

Phase 2: O-Alkylation (Benzylation)

Objective: Synthesis of **3-Benzyloxy-6-bromo-2-fluorobenzaldehyde**.[1]

Mechanism: Williamson Ether Synthesis (

).

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Parameter	Specification
Substrate	6-Bromo-2-fluoro-3-hydroxybenzaldehyde (1.0 eq)
Reagent	Benzyl Bromide ( ) (1.2 eq)
Base	Potassium Carbonate ( ) (2.0 eq)
Solvent	DMF or Acetonitrile (ACN)
Temperature	
Yield Target	>95%

Experimental Protocol:

- Setup: Dissolve the 6-bromo-2-fluoro-3-hydroxybenzaldehyde (from Phase 1) in anhydrous DMF (or ACN).
- Activation: Add Potassium Carbonate (

) and stir at room temperature for 30 minutes. This deprotonates the phenol, forming the phenoxide anion.
- Alkylation: Add Benzyl Bromide dropwise.
  - Safety Note: Benzyl bromide is a potent lachrymator. Handle in a fume hood.
- Reaction: Heat the mixture to

  for 2-4 hours. Conversion is usually quantitative.
- Workup: Cool to room temperature. Dilute with water and extract with EtOAc. Wash the organic layer with water (3x) to remove DMF, then brine.
- Isolation: Dry over

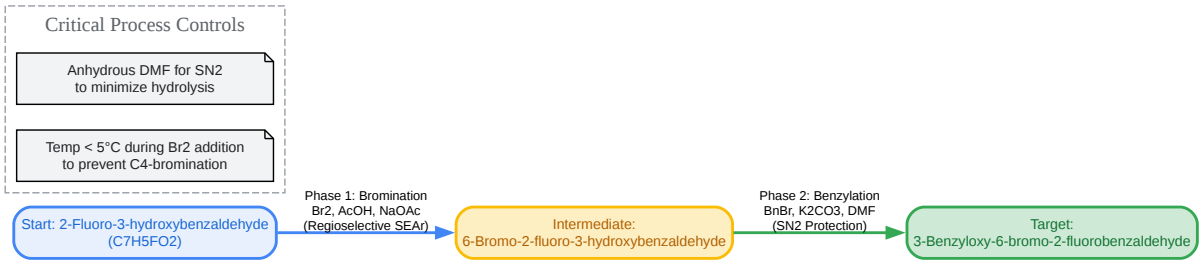
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and concentrate in vacuo.

- Final Product: The resulting solid is typically high purity.[2] Recrystallize from Isopropanol if necessary.

Pathway Visualization

The following diagram illustrates the reaction flow and logic.



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Caption: Two-step synthesis pathway illustrating the regioselective bromination followed by phenolic protection.

Scientific Integrity & Troubleshooting

Regioselectivity Validation

The success of Phase 1 relies on the directing effects.

- Observation: If the reaction temperature exceeds

  during bromine addition, you may observe the formation of 4,6-dibromo-2-fluoro-3-hydroxybenzaldehyde.

- Correction: Strictly control the exotherm. If over-bromination occurs, the product can sometimes be purified by recrystallization, but yield drops significantly.

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Analytical Checkpoints

- 1H NMR (DMSO-d6):
  - Target (Product): Look for the aldehyde proton singlet around

    ppm. The aromatic region should show two distinct doublets (or a doublet of doublets due to F-coupling) representing the C4 and C5 protons. The benzyloxy

    appears as a singlet around

    ppm.
  - Impurity (Isomer):[3] If bromination occurs at C4, the coupling pattern of the remaining aromatic protons will change (likely to a singlet if C4/C6 are substituted, or different coupling constants).

Safety Considerations

- Bromine (

  ): Highly corrosive and toxic.[4] Causes severe burns. All glassware must be dry. Quench spills immediately with sodium thiosulfate/bisulfite.
- Benzyl Bromide: A lachrymator (tear gas). Use only in a well-ventilated fume hood.

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